

2-Benzofuranacetic Acid: Technical Safety & Application Guide

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Compound of Interest

Compound Name: 2-Benzofuraneacetic acid

Cat. No.: B7902921

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Executive Summary

2-Benzofuranacetic acid (also known as 1-benzofuran-2-ylacetic acid) is a critical heterocyclic building block in medicinal chemistry. It serves as a pharmacophore scaffold for developing anti-arrhythmic, anti-tumor, and anti-microbial agents. While standard Safety Data Sheets (SDS) provide regulatory compliance data, this guide synthesizes that information into actionable laboratory protocols, ensuring researchers can handle this compound with both safety and scientific rigor.

Key Safety Insight: As an irritant to the respiratory tract and eyes, this compound requires strict engineering controls (fume hoods) during weighing and synthesis. Its structural integrity is best preserved under refrigerated conditions (2–8°C) to prevent potential decarboxylation or oxidation over time.

Chemical Identity & Physical Properties

Understanding the physicochemical properties is the first step in designing self-validating experiments. The following data consolidates parameters from major suppliers (Sigma-Aldrich, Ambeed).

Property	Data	Relevance to Protocol
CAS Number	62119-70-4	Unique identifier for inventory/SDS retrieval.
Formula	C ₁₀ H ₈ O ₃	Stoichiometric calculations.
Molecular Weight	176.17 g/mol	Critical for molarity calculations.
Appearance	White to off-white solid	Discoloration (yellowing) indicates degradation.
Melting Point	96–99°C (approx.)	Purity verification via capillary melting point.
Solubility	DMSO, Methanol, DCM	Compatible with standard organic synthesis solvents.
pKa	~3.8 (Predicted)	Acidic; requires base (e.g., DIPEA) in coupling reactions.

Hazard Identification & Risk Management (The SDS Core)

This section translates GHS classifications into practical risk management strategies.

GHS Classification (29 CFR 1910.1200 / EU CLP)

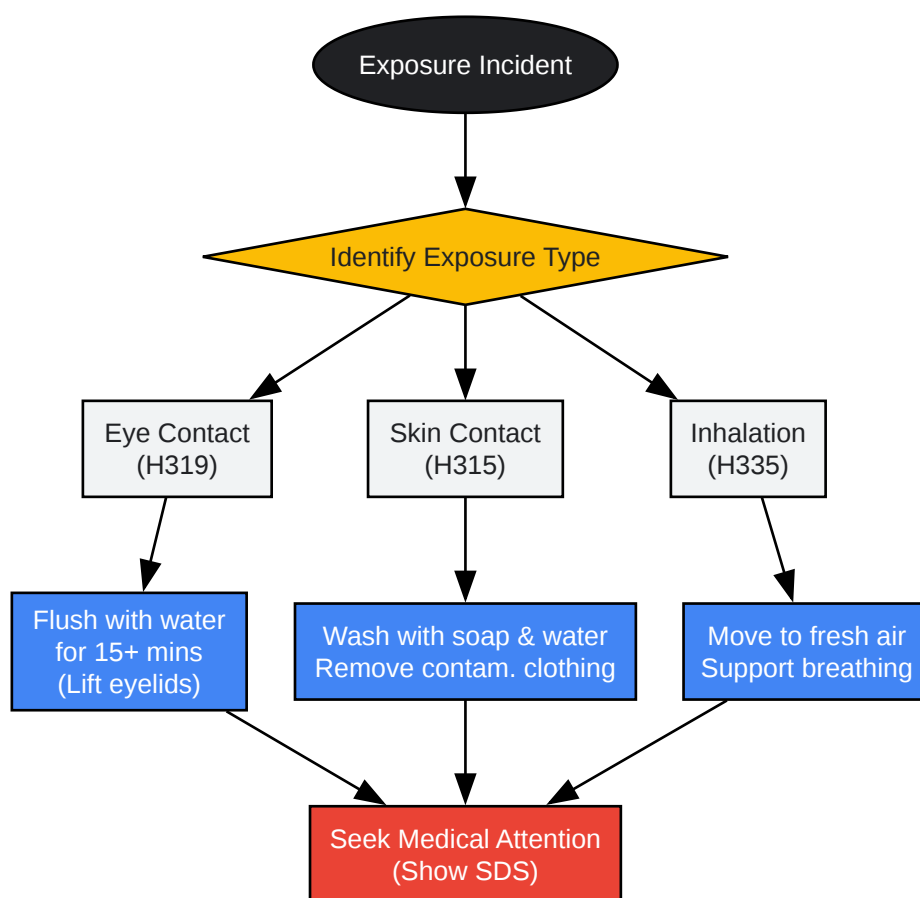
- Signal Word:WARNING
- Acute Toxicity (Oral): Category 4 (H302)
- Skin Corrosion/Irritation: Category 2 (H315)[1][2]
- Serious Eye Damage/Irritation: Category 2A (H319)[1][2]
- STOT - Single Exposure: Category 3 (Respiratory System) (H335)[2]

Critical PPE & Engineering Controls

- Respiratory: Do not handle on an open bench. Weighing must occur inside a certified chemical fume hood. If dust formation is unavoidable outside a hood, use a NIOSH-approved N95 or P100 respirator.
- Ocular: Chemical splash goggles are mandatory. Safety glasses are insufficient due to the risk of fine dust entering the eye and causing severe irritation (H319).
- Dermal: Nitrile gloves (minimum thickness 0.11 mm) provide adequate splash protection.

Emergency Response Logic

The following diagram outlines the immediate decision logic for exposure incidents, ensuring rapid mitigation of H315/H319 hazards.



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Figure 1: Emergency response decision tree based on GHS hazard classifications for 2-Benzofuranacetic acid.

Handling, Storage & Stability Protocol

Proper storage is not just a safety requirement but a scientific necessity to maintain reagent integrity for reproducible results.

- Storage Conditions:
 - Temperature: Store at 2–8°C (Refrigerated). While stable at room temperature for short periods, long-term storage in the cold prevents slow decarboxylation common to arylacetic acids.
 - Environment: Keep under an inert atmosphere (Argon or Nitrogen) if possible, or ensuring the container is tightly sealed to prevent moisture absorption (hygroscopic potential).
- Stability Indicators:
 - Self-Validation: Before use, inspect the solid. If it has turned yellow or brown, check purity via LC-MS or NMR. A distinct "vinegar-like" smell may indicate hydrolysis or degradation.

Strategic Application in Drug Discovery

2-Benzofuranacetic acid is a versatile intermediate. Its carboxylic acid moiety allows for facile diversification, making it ideal for Fragment-Based Drug Discovery (FBDD).

- Pharmacophore Utility: The benzofuran ring mimics the indole structure found in tryptophan but with altered hydrogen-bonding properties (H-bond acceptor only). This is useful for targeting G-protein-coupled receptors (GPCRs) and kinases.
- Key Reactions:
 - Amidation: Coupling with amines to form benzofuran-acetamides (common in H3 receptor antagonists).
 - Reduction: Conversion to 2-(benzofuran-2-yl)ethanol.
 - Esterification: Protection of the acid for further ring substitutions.

Experimental Protocol: Standardized Amide Coupling

This protocol demonstrates the safe and effective use of 2-Benzofuranacetic acid in a drug discovery workflow, specifically an amide coupling using HATU. This method is chosen for its high yield and mild conditions, minimizing safety risks associated with acid chlorides.

Objective: Synthesize N-benzyl-2-(benzofuran-2-yl)acetamide.

Reagents & Equipment

- Substrate: 2-Benzofuranacetic acid (1.0 eq)
- Amine: Benzylamine (1.1 eq)
- Coupling Agent: HATU (1.2 eq)
- Base: DIPEA (Diisopropylethylamine) (3.0 eq)
- Solvent: Anhydrous DMF or DCM (0.1 M concentration)

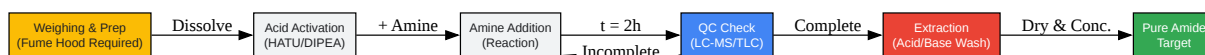
Step-by-Step Workflow

- Preparation (Safety First):
 - Don PPE (Gloves, Goggles, Lab Coat).
 - Set up a 25 mL round-bottom flask with a magnetic stir bar inside a fume hood.
- Activation:
 - Dissolve 2-Benzofuranacetic acid (176 mg, 1.0 mmol) in DMF (10 mL).
 - Add HATU (456 mg, 1.2 mmol) and DIPEA (0.52 mL, 3.0 mmol).
 - Observation: The solution may turn slightly yellow (activation of the acid). Stir for 10 minutes at Room Temperature (RT).
- Coupling:

- Add Benzylamine (1.1 mmol) dropwise.
- Stir at RT for 2–4 hours.
- Monitoring: Check progress via TLC (System: 50% EtOAc/Hexanes) or LC-MS. Look for the disappearance of the acid peak (MW 176) and appearance of the product (MW ~265).
- Work-up (Risk Mitigation):
 - Dilute reaction with Ethyl Acetate (30 mL).
 - Wash with 1M HCl (removes unreacted amine/DIPEA), then Sat. NaHCO₃ (removes unreacted acid), then Brine.
 - Safety Note: Acid/Base washes can generate gas/heat. Vent separatory funnel frequently.
- Isolation:
 - Dry organic layer over MgSO₄, filter, and concentrate in vacuo.

Experimental Logic Diagram

The following flow illustrates the critical control points in the synthesis to ensure safety and purity.



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Figure 2: Synthetic workflow for amide coupling of 2-Benzofuranacetic acid, highlighting safety control points.

Regulatory & Compliance Status

For researchers moving from discovery to scale-up, understanding the regulatory landscape is vital.

- TSCA (USA): Not listed on the public inventory. Strictly for Research & Development (R&D) use only under the supervision of a technically qualified individual (40 CFR 720.36).
- REACH (Europe): Generally not pre-registered for high volume. Treat as a novel substance.
- Disposal: Dispose of as hazardous chemical waste (Category: Organic Acid). Do not pour down the drain.

References

- Sigma-Aldrich. (2024). Product Specification: 2-Benzofuranacetic acid (CAS 62119-70-4).[3] Merck KGaA.
- PubChem. (n.d.). Compound Summary: 2-Benzofuranacetic acid.[3] National Center for Biotechnology Information.
- Occupational Safety and Health Administration (OSHA). (2012). Hazard Communication Standard: Safety Data Sheets. 29 CFR 1910.1200.
- Ambeed. (2024). Safety Data Sheet: 2-Benzofuranacetic acid.
- Miao, Y., et al. (2019). "Synthesis and biological evaluation of benzofuran derivatives." European Journal of Medicinal Chemistry.

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Sources

- 1. chemscene.com [chemscene.com]
- 2. aksci.com [aksci.com]
- 3. synchem.de [synchem.de]
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